Spectroscopic Characterization of 2-(2-Propoxyethoxy)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-(2-Propoxyethoxy)phenylboronic acid*
CAS No.:	*279262-53-2*
Cat. No.:	*B1422086*

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Introduction

2-(2-Propoxyethoxy)phenylboronic acid is a member of the versatile class of organic compounds known as boronic acids. These compounds are widely utilized in organic synthesis, most notably as key coupling partners in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction for the formation of carbon-carbon bonds.[1][2] The specific structure of **2-(2-Propoxyethoxy)phenylboronic acid**, featuring an ortho-alkoxy substituent, makes it a potentially valuable building block in the synthesis of complex molecules in materials science and drug discovery.

Accurate and unambiguous structural confirmation of such reagents is paramount to ensure the reliability and reproducibility of synthetic outcomes. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are the cornerstone techniques for the structural elucidation of organic molecules. This guide provides an in-depth analysis of the expected NMR and MS spectral data for **2-(2-Propoxyethoxy)phenylboronic acid**. As publicly available

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experimental spectra for this specific compound are scarce, this document leverages spectral data from analogous compounds and foundational spectroscopic principles to provide a robust prediction of its spectral characteristics. This approach serves as a valuable reference for researchers in confirming the identity and purity of this reagent.

Predicted ^{1}H NMR Spectroscopic Data

The ^{1}H NMR spectrum of **2-(2-Propoxyethoxy)phenylboronic acid** is predicted to exhibit distinct signals corresponding to the aromatic protons and the protons of the 2-propoxyethoxy side chain. The chemical shifts are influenced by the electronic effects of the boronic acid group and the ether linkages.

Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
$B(OH)_2$	8.0 - 8.2	br s	-
Ar-H (ortho to $B(OH)_2$)	7.8 - 7.9	dd	J = 7.5, 1.5
Ar-H (para to $B(OH)_2$)	7.4 - 7.5	dt	J = 7.5, 1.5
Ar-H (ortho to OCH_2)	7.0 - 7.1	d	J = 8.0
Ar-H (meta to $B(OH)_2$)	6.9 - 7.0	t	J = 7.5
O-CH_2-CH_2-O	4.2 - 4.3	t	J = 5.0
O-CH_2-CH_2-O	3.8 - 3.9	t	J = 5.0
O-CH_2-CH_2-CH_3	3.5 - 3.6	t	J = 6.5
O-CH_2-CH_2-CH_3	1.6 - 1.7	sextet	J = 7.0
O-CH_2-CH_2-CH_3	0.9 - 1.0	t	J = 7.5

Causality of Predicted Shifts:

- Aromatic Protons: The aromatic region is expected to show a complex pattern due to the ortho-substitution. The proton ortho to the electron-withdrawing boronic acid group will be the

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most deshielded. The protons on the substituted phenyl ring will exhibit characteristic ortho, meta, and para couplings. The predicted shifts are based on data for 2-ethoxyphenylboronic acid and 2-methoxyphenylboronic acid.[3][4][5]

- Aliphatic Protons: The protons of the 2-propoxyethoxy side chain will appear in the upfield region. The methylene protons adjacent to the oxygen atoms will be deshielded relative to the other methylene and methyl protons. The splitting patterns (triplets and a sextet) are due to coupling with adjacent protons.

- Boronic Acid Protons: The protons of the $B(OH)_2$ group typically appear as a broad singlet that can exchange with deuterium in deuterated solvents like D_2O. Its chemical shift can be highly variable depending on the solvent and concentration.

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Predicted ^{13}C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (ppm)
C-B	~135 (broad)
C-O (aromatic)	~158
C-H (aromatic, ortho to B)	~137
C-H (aromatic, para to B)	~132
C-H (aromatic, ortho to O)	~113
C-H (aromatic, meta to B)	~121
$O-CH_2-CH_2-O$	~71
$O-CH_2-CH_2-O$	~70
$O-CH_2-CH_2-CH_3$	~72
$O-CH_2-CH_2-CH_3$	~23
$O-CH_2-CH_2-CH_3$	~11

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Causality of Predicted Shifts:

- Aromatic Carbons: The carbon attached to the boron atom (ipso-carbon) is expected to be broad due to quadrupolar relaxation of the boron nucleus.[6] The carbon attached to the oxygen of the ether will be significantly downfield. The remaining aromatic carbons will have shifts consistent with an ortho-disubstituted benzene ring, with reference to data for similar alkoxy-substituted phenylboronic acids.[4]
- Aliphatic Carbons: The chemical shifts of the carbons in the 2-propoxyethoxy chain are predicted based on standard values for ethers.

Predicted Mass Spectrometry Data

Mass spectrometry will confirm the molecular weight and can provide structural information through fragmentation patterns.

Predicted Mass Spectrum Data (Electron Ionization - EI)

m/z	Proposed Fragment
224	$[M]^+$ (Molecular Ion)
206	$[M - H_2O]^+$
179	$[M - C_2H_5O]^+$
163	$[M - C_3H_7O]^+$
135	$[C_6H_4B(OH)_2O]^+$
105	$[C_6H_5BO]^+$
77	$[C_6H_5]^+$

Interpretation of Fragmentation:

- The molecular ion peak at m/z 224 is expected, corresponding to the molecular weight of the compound.[7]
- Common losses for boronic acids include the loss of water (18 Da) from the $B(OH)_2$ group.

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- Fragmentation of the ether side chain is anticipated, with cleavage at the C-O bonds leading to characteristic fragment ions.

Experimental Protocols

1. NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **2-(2-Propoxyethoxy)phenylboronic acid** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or Acetone-d_6) in a 5 mm NMR tube. The choice of solvent is critical; DMSO-d_6 is often preferred for boronic acids as it can help in observing the exchangeable $B(OH)_2$ protons.

- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum on a 400 MHz or higher field spectrometer.
  - Typical parameters: spectral width of 12-16 ppm, 16-32 scans, relaxation delay of 1-2 seconds.
  - Use tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Typical parameters: spectral width of 200-220 ppm, a larger number of scans (e.g., 1024 or more) may be necessary due to the lower natural abundance of ^{13}C.

- 2D NMR (Optional but Recommended):
  - For unambiguous assignment of protons and carbons, acquire 2D NMR spectra such as COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded C-H pairs.

2. Mass Spectrometry

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- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Ionization Method:
  - Electrospray Ionization (ESI): This is a soft ionization technique suitable for polar molecules and will likely yield the protonated molecule $[M+H]^+$ or adducts with solvent or salts.
  - Electron Ionization (EI): This is a higher-energy technique that will produce the molecular ion $[M]^+$ and a more extensive fragmentation pattern, which is useful for structural elucidation.
- Data Acquisition:
  - Infuse the sample solution into the mass spectrometer.
  - Acquire the mass spectrum over a suitable mass range (e.g., m/z 50-500).
  - For high-resolution mass spectrometry (HRMS), the exact mass can be determined, which provides further confirmation of the elemental composition.

Workflow for Spectroscopic Characterization

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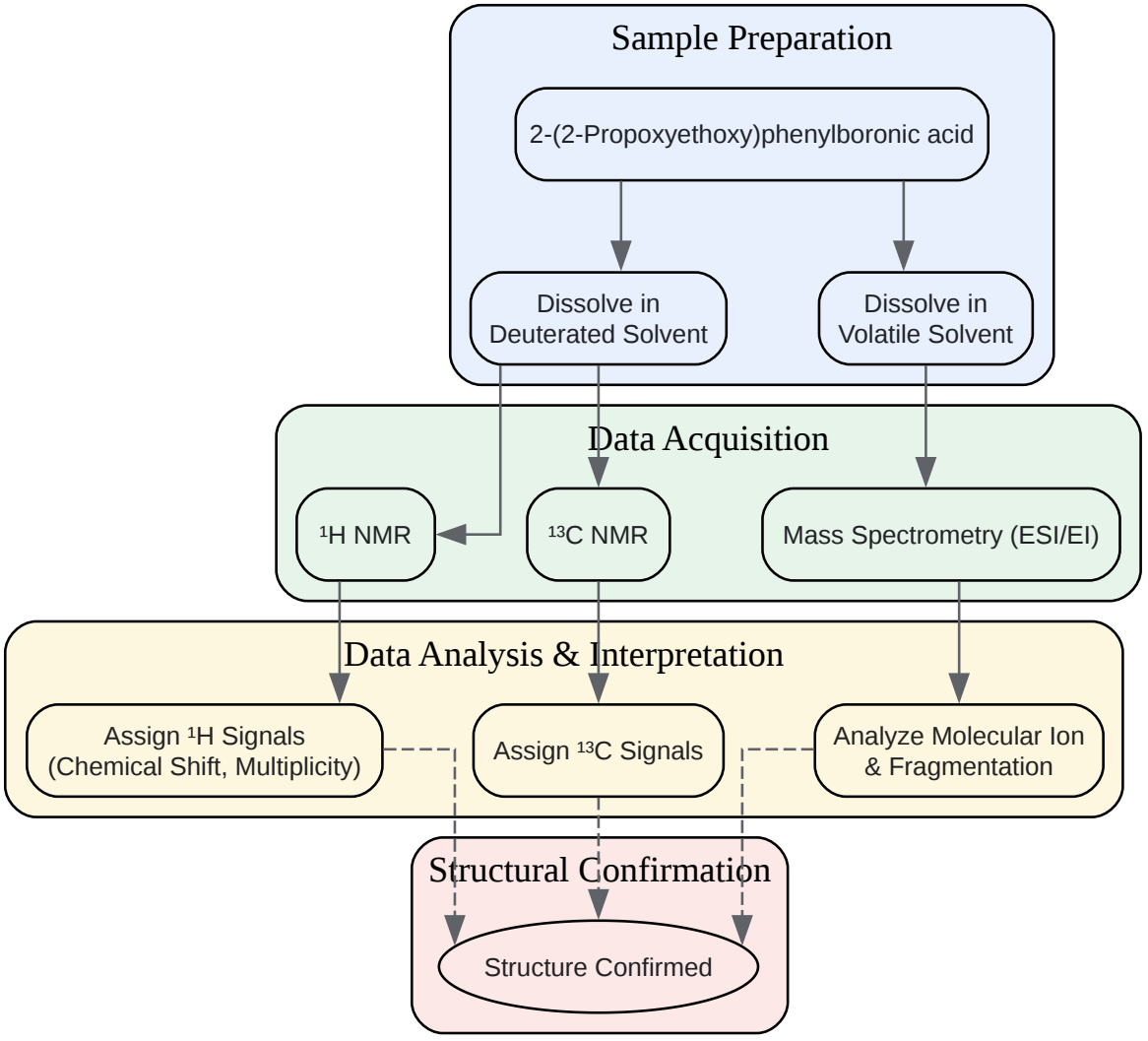

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Caption: Workflow for the spectroscopic characterization of **2-(2-Propoxyethoxy)phenylboronic acid**.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the NMR and mass spectrometry data for **2-(2-Propoxyethoxy)phenylboronic acid**. By analyzing the constituent parts of the molecule and drawing comparisons with structurally related compounds, we have established a reliable set of expected spectral data. This information, coupled with the detailed experimental protocols, should serve as a valuable resource for researchers, enabling them to confidently verify the structure and purity of this important

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synthetic building block. The principles outlined herein are broadly applicable to the characterization of other novel boronic acid derivatives.

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